

CAS number 16304-39-5 characterization

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Compound of Interest

Compound Name:	5-Hydroxybenzo[b]thiophene-3-carboxylic acid
CAS No.:	16304-39-5
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An In-Depth Technical Guide to the Characterization of N-Desethyl Isotonitazene

For Researchers, Scientists, and Drug Development Professionals

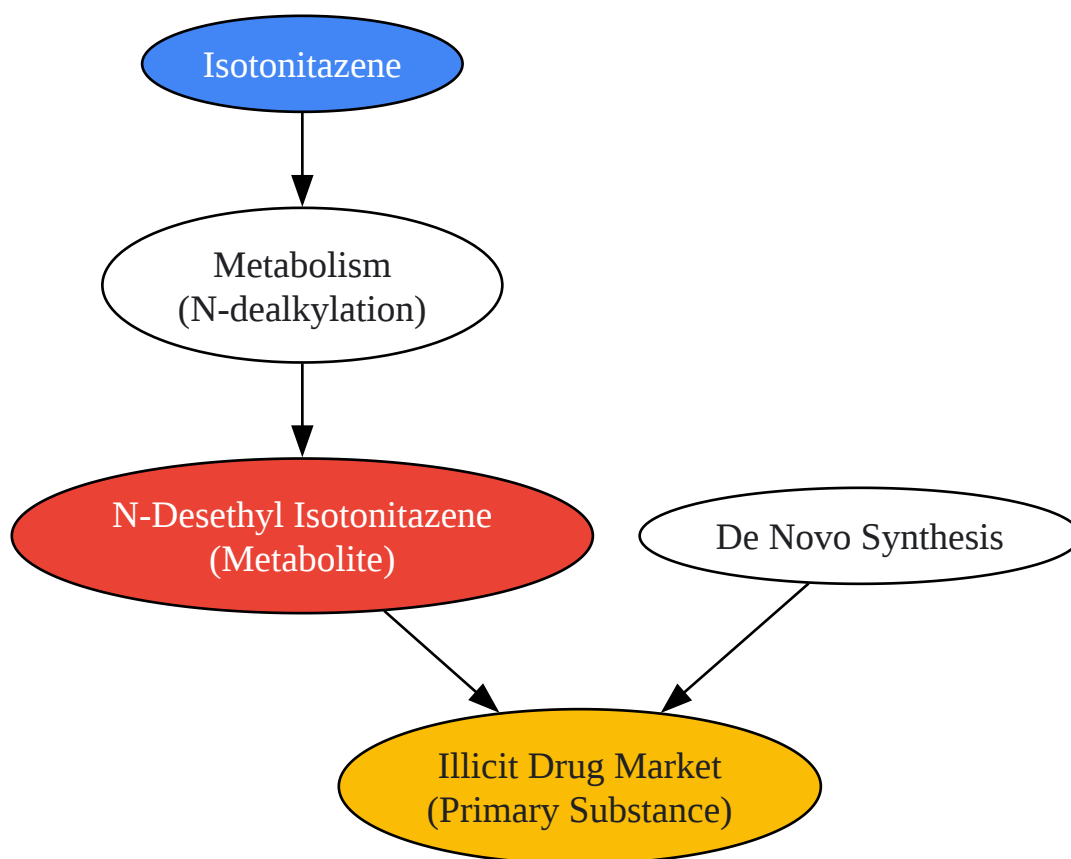
Abstract

N-Desethyl isotonitazene, a potent synthetic opioid of the 2-benzylbenzimidazole class, has emerged as a significant compound of interest in forensic science, pharmacology, and public health.[1][2][3] Initially identified as a metabolite of isotonitazene, it is now recognized as a primary substance in its own right, exhibiting a pharmacological profile of significant concern.[2][3][4] In vitro studies have demonstrated that N-desethyl isotonitazene is a powerful μ -opioid receptor agonist, with a potency reportedly up to 20 times greater than fentanyl.[2][3][4][5] This guide provides a comprehensive technical overview of the characterization of N-desethyl isotonitazene, detailing its chemical identity, analytical methodologies for its detection and quantification, and its pharmacological properties. The information presented herein is intended to support researchers, forensic chemists, and drug development professionals in understanding and addressing the challenges posed by this novel psychoactive substance.

Introduction: The Emergence of a Novel Benzimidazole Opioid

The landscape of novel psychoactive substances (NPS) is in a constant state of flux, with new compounds continually emerging.[4] The benzimidazole opioids, commonly referred to as "nitazenes," represent a class of synthetic opioids first synthesized in the 1950s.[1][6] While not initially commercialized for medical use, they have recently resurfaced on the illicit drug market, posing a significant public health threat due to their high potency.[6]

N-Desethyl isotonitazene (IUPAC Name: N-ethyl-2-[[4-(1-methylethoxy)phenyl]methyl]-5-nitro-1H-benzimidazole-1-ethanamine) is a member of this class.[1] It is structurally related to isotonitazene and was first identified as a major metabolite of its parent compound.[1][6] However, forensic investigations have increasingly detected N-desethyl isotonitazene as a standalone substance in seized drug materials, indicating its independent synthesis and distribution.[3][4] This shift necessitates a thorough understanding of its unique chemical and pharmacological characteristics.



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Physicochemical Properties and Synthesis

A comprehensive understanding of the physicochemical properties of N-desethyl isotonitazene is fundamental for its analytical characterization and for predicting its toxicological and pharmacological behavior.

Chemical Structure and Properties

Property	Value	Source
CAS Number	2732926-24-6	[7]
Molecular Formula	C ₂₁ H ₂₆ N ₄ O ₃	[8]
Molecular Weight	382.46 g/mol	[8]
Appearance	Crystalline solid (as hydrochloride salt)	[1]
Solubility (as hydrochloride)	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, PBS (pH 7.2): 5 mg/ml	
UV max	240, 301 nm	

Synthesis

While detailed clandestine synthesis routes are not publicly documented, the synthesis of N-desethyl isotonitazene and related benzimidazole opioids has been reported in the scientific literature.[1] The general synthesis involves the condensation of a substituted o-phenylenediamine with a phenylacetic acid derivative, followed by alkylation of the benzimidazole nitrogen. The emergence of N-desethyl isotonitazene as a primary drug suggests that clandestine laboratories are adapting synthesis routes to produce this specific analog.[3]

Analytical Characterization

The unambiguous identification of N-desethyl isotonitazene in complex matrices such as seized materials and biological samples requires the application of advanced analytical techniques. The hydrochloride salt is available as a reference material from commercial suppliers for forensic and clinical analysis.^[1]

Mass Spectrometry (MS)

Mass spectrometry, particularly when coupled with chromatographic separation, is the cornerstone for the identification and quantification of N-desethyl isotonitazene.

3.1.1. Gas Chromatography-Mass Spectrometry (GC-MS): GC-MS is a widely used technique for the analysis of volatile and thermally stable compounds. N-desethyl isotonitazene can be analyzed by GC-MS, often after derivatization to improve its chromatographic properties. Electron ionization (EI) mass spectra will exhibit characteristic fragmentation patterns that can be used for library matching and identification.

3.1.2. Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (LC-QTOF-MS): LC-QTOF-MS is a powerful tool for the analysis of non-volatile and thermally labile compounds like N-desethyl isotonitazene.^{[1][4]} It provides high-resolution mass accuracy, enabling the determination of the elemental composition of the parent ion and its fragments, which is crucial for confident identification, especially in the absence of a reference standard.

Protocol: Qualitative Identification by LC-QTOF-MS

- **Sample Preparation:**
 - **Drug Materials:** Prepare by solvent dilution.^[4]
 - **Biological Samples (e.g., blood, urine):** Perform a basic liquid-liquid extraction to isolate the analyte from the matrix.^[4]
- **Chromatographic Separation:**
 - **Column:** A reverse-phase C18 column is typically used.
 - **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).

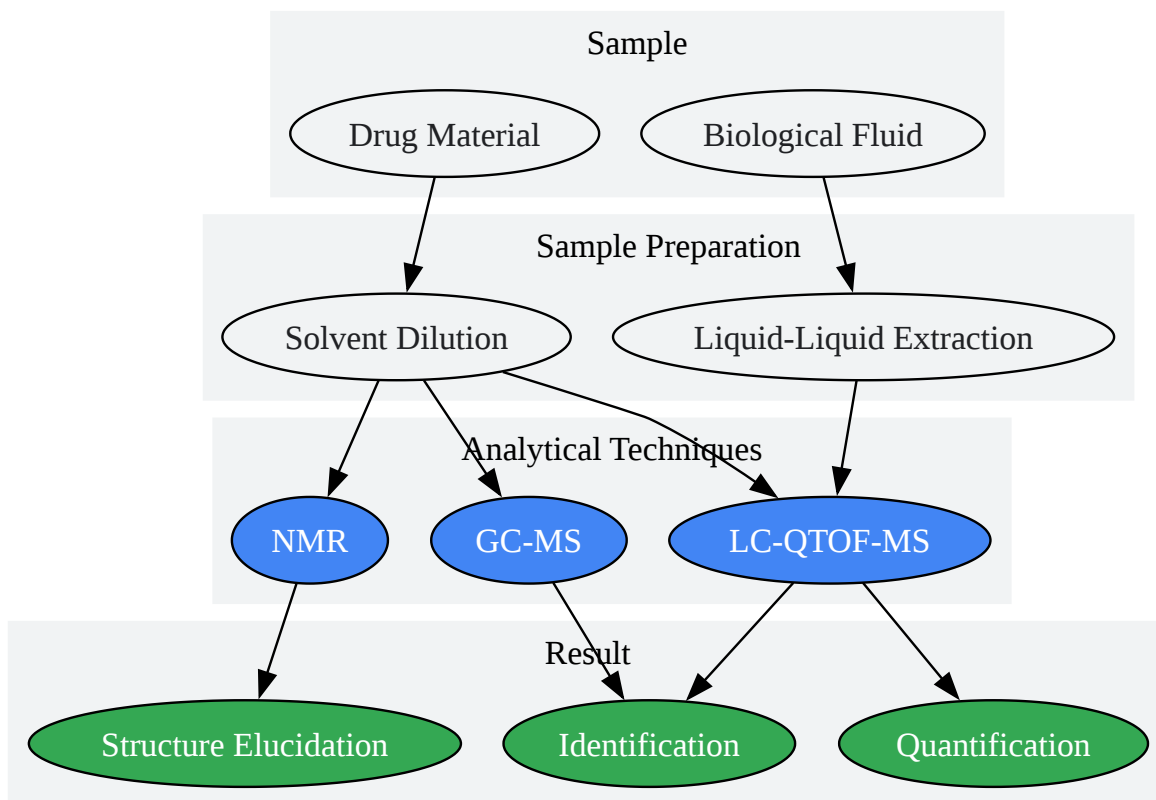
- Flow Rate: Dependent on the column dimensions, typically in the range of 0.2-0.5 mL/min.
- Mass Spectrometry Detection:
 - Ionization: Electrospray ionization (ESI) in positive mode.
 - Acquisition Mode: Full scan for initial screening and product ion scan (tandem MS) for structural confirmation.
 - Data Analysis: Compare the accurate mass of the precursor ion and its fragmentation pattern with a reference standard or a library database.[\[4\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for the structural elucidation of new psychoactive substances.[\[1\]](#) ^1H and ^{13}C NMR spectra provide detailed information about the chemical environment of each atom in the molecule, allowing for unambiguous structure confirmation.

Infrared (IR) Spectroscopy

IR spectroscopy can be used as a complementary technique for the identification of functional groups present in the N-desethyl isotonitazene molecule.



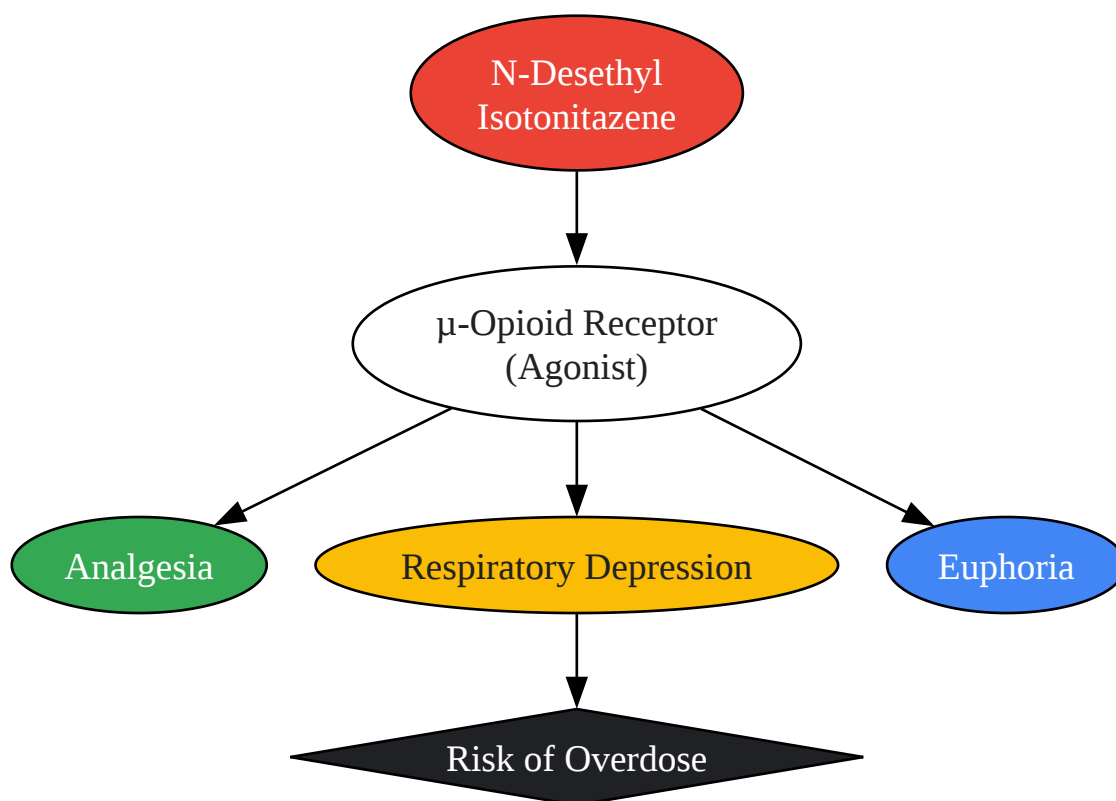
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Pharmacology and Toxicology

The high potency of N-desethyl isotonitazene is a major concern for public health and safety.^[1]
^[2] Understanding its pharmacological and toxicological profile is critical for developing effective harm reduction strategies and for the clinical management of overdose.

Mechanism of Action

N-desethyl isotonitazene is a potent agonist at the μ -opioid receptor.^[1] Its binding affinity for this receptor is higher than that of morphine and reportedly higher than fentanyl.^[1] This high affinity and agonist activity are responsible for its analgesic effects, as well as its profound respiratory depressant effects, which are the primary cause of death in opioid overdose.



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Potency

In vitro pharmacological data indicate that N-desethyl isotonitazene is approximately 20 times more potent than fentanyl.[2][3][4][5] Animal studies, such as the warm-water tail-flick assay, have shown that it is more potent than fentanyl in producing analgesic effects.[1] This high potency significantly increases the risk of overdose, as even small amounts of the substance can be lethal.[1]

Toxicology and Metabolism

N-desethyl isotonitazene has been detected in post-mortem toxicology cases, often in combination with its parent compound, isotonitazene, and other drugs.[1][6] As it is a major metabolite of isotonitazene, its presence in biological samples can be indicative of exposure to the parent drug.[1] However, its detection as the sole nitazene analog in some cases confirms its independent use.[3] The metabolism of N-desethyl isotonitazene itself is not yet fully characterized but is expected to involve further dealkylation and hydroxylation reactions.

Safety and Handling

Given its high potency, extreme caution should be exercised when handling N-desethyl isotonitazene.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including gloves, a lab coat, and safety glasses.
- **Ventilation:** Handle in a well-ventilated area or a fume hood to avoid inhalation.
- **Contamination:** Avoid contact with skin and eyes. In case of accidental exposure, wash the affected area thoroughly with soap and water.
- **Disposal:** Dispose of waste materials in accordance with local regulations for hazardous substances.

Conclusion

N-desethyl isotonitazene represents a significant and evolving threat within the ongoing opioid crisis. Its high potency, coupled with its emergence as a primary illicit substance, underscores the need for continued vigilance and research. The analytical methods and pharmacological data presented in this guide provide a foundational understanding for the scientific and forensic communities to effectively identify, quantify, and assess the risks associated with this potent synthetic opioid. Further research into its metabolism, toxicology, and the development of rapid detection methods is crucial to mitigate its impact on public health.

References

- World Health Organization. (n.d.). Critical review report N-Desethyl-isotonitazene. WHO. Retrieved from [\[Link\]](#)
- Office of Justice Programs. (n.d.). New Potent Synthetic Opioid—N-Desethyl Isotonitazene—Proliferating Among Recreational Drug Supply in USA. Retrieved from [\[Link\]](#)
- Krotulski, A. J., Shinefield, J., Teixeira da Silva, D., Mohr, A. L. A., DeBord, J., Walton, S. E., & Logan, B. K. (2023). New potent synthetic opioid— N-Desethyl Isotonitazene —

proliferating among recreational drug supply in USA. Center for Forensic Science Research and Education. Retrieved from [\[Link\]](#)

- Krotulski, A. J., Newman, R., Gilbert, M., Walton, S. E., Fogarty, M. F., & Logan, B. K. (2022). N-Desethyl Isotonitazene. Center for Forensic Science Research and Education. Retrieved from [\[Link\]](#)
- U.S. Department of Justice Drug Enforcement Administration. (2023). Temporary Schedule I Placement of N-desethyl isotonitazene (N-ethyl-2-(2-(4-isopropoxybenzyl)-5-nitro-1H-benzimidazol-1-yl)ethan-1-amine) and N-piperidinyl etonitazene (2-(4-ethoxybenzyl)-5-nitro-1-(2-(piperidin-1-yl)ethyl)-1H-benzimidazole).
- (2023).
- precisionFDA. (n.d.). N-DESETHYLISOTONITAZENE. Retrieved from [\[Link\]](#)
- The Center for Forensic Science Research & Education. (2022). N-Desethyl Isotonitazene. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Detection of N-desethyl etonitazene in a drug checking sample: Chemical analysis and pharmacological characterization of a recent member of the 2-benzylbenzimidazole “nitazene” class. Retrieved from [\[Link\]](#)
- precisionFDA. (n.d.). N-DESETHYLISOTONITAZENE Chemical Moieties. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). N-desethyl isotonitazene detected in polydrug users admitted to hospital in Birmingham, United Kingdom. Retrieved from [\[Link\]](#)

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Sources

- 1. cdn.who.int [\[cdn.who.int\]](#)

- [2. New potent synthetic opioid— N-Desethyl Isotonitazene —proliferating among recreational drug supply in USA. - Drugs and Alcohol \[drugsandalcohol.ie\]](#)
- [3. N-Desethyl Isotonitazene. - Drugs and Alcohol \[drugsandalcohol.ie\]](#)
- [4. Emergence of the Novel Opioid N-Desethyl Isotonitazene in the Recreational Drug Supply \[cfsre.org\]](#)
- [5. New Potent Synthetic Opioid—N-Desethyl Isotonitazene—Proliferating Among Recreational Drug Supply in USA \[ojp.gov\]](#)
- [6. downloads.regulations.gov \[downloads.regulations.gov\]](#)
- [7. cfsre.org \[cfsre.org\]](#)
- [8. GSRS \[precision.fda.gov\]](#)
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